

Ecotoxicological Profile of Oxazosulfyl: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Oxazosulfyl

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An In-depth Examination of the Effects of the Novel Insecticide **Oxazosulfyl** on Non-target Aquatic Organisms

Introduction

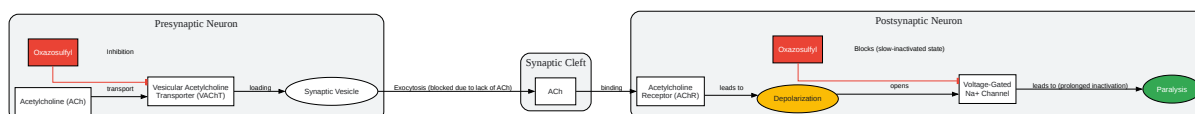
Oxazosulfyl is a novel insecticide belonging to the sulfyl chemical class, developed by Sumitomo Chemical. It exhibits a broad spectrum of activity against major rice pests, including those resistant to existing insecticides. Its unique mode of action and efficacy make it a significant new tool in crop protection. However, the introduction of any new pesticide into the environment necessitates a thorough evaluation of its potential impacts on non-target organisms. This technical guide provides a comprehensive overview of the known ecotoxicological effects of **Oxazosulfyl** on non-target aquatic organisms, with a focus on data relevant to researchers, scientists, and drug development professionals.

Chemical Identity

Property	Value
Common Name	Oxazosulfyl
IUPAC Name	2-[3-(ethylsulfonyl)pyridin-2-yl]-5-[(trifluoromethyl)sulfonyl]-1,3-benzoxazole[1][2]
CAS Number	1616678-32-0[1][3]
Chemical Formula	C ₁₅ H ₁₁ F ₃ N ₂ O ₅ S ₂ [1][3]
Molecular Weight	420.38 g/mol [1]
Chemical Structure	

Mode of Action in Non-Target Aquatic Organisms

The primary mode of action of **Oxazosulfyl** in target insect pests is the inhibition of the vesicular acetylcholine transporter (VACHT). This disruption of cholinergic synaptic transmission leads to a reduction in nerve activity, paralysis, and eventual death of the insect[4][5][6][7]. Additionally, **Oxazosulfyl** has been shown to act as a state-dependent blocker of voltage-gated sodium channels (VGSCs), binding to and stabilizing the slow-inactivated state of these channels, which further contributes to the depression of nerve activity[5][8][9][10][11]. While the specific molecular interactions in non-target aquatic organisms have not been as extensively studied, it is presumed that a similar mode of action, particularly on the nervous systems of aquatic invertebrates, is responsible for the observed toxic effects.



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Diagram 1: Dual Mode of Action of **Oxazosulfyl** in Invertebrates.

Ecotoxicological Data

The following tables summarize the available quantitative data on the acute ecotoxicity of **Oxazosulfyl** to various non-target aquatic organisms. It is important to note the distinction between the technical grade (TG) active ingredient and formulated products, such as the 3.0% granular (GR) formulation, as their toxicity profiles can differ significantly.

Acute Toxicity to Aquatic Invertebrates

Species	Active Ingredient/Formulation	Endpoint	Value (mg/L)	Reference
Daphnia magna (Water Flea)	Oxazosulfyl Technical Grade	48-hour EC ₅₀ (Immobilization)	> 8.0	[4]
Daphnia magna (Water Flea)	Oxazosulfyl 3.0% GR	48-hour EC ₅₀ (Immobilization)	> 1000	[4]
Chironomus yoshimatsui (Midge)	Oxazosulfyl Technical Grade	48-hour EC ₅₀	0.036	[4]

Acute Toxicity to Fish

Species	Active Ingredient/Formulation	Endpoint	Value (mg/L)	Reference
Cyprinus carpio (Common Carp)	Oxazosulfyl Technical Grade	96-hour LC ₅₀	> 7.9	[4]
Cyprinus carpio (Common Carp)	Oxazosulfyl 3.0% GR	96-hour LC ₅₀	> 1000	[4]

Toxicity to Aquatic Plants

Species	Active Ingredient/Formulation	Endpoint	Value (mg/L)	Reference
Raphidocelis subcapitata (Green Alga)	Oxazosulfyl Technical Grade	72-hour ErC ₅₀ (Growth Rate Inhibition)	2.2	[4]
Raphidocelis subcapitata (Green Alga)	Oxazosulfyl 3.0% GR	72-hour ErC ₅₀ (Growth Rate Inhibition)	100	[4]

Chronic Toxicity Data

Currently, there is a lack of publicly available data on the chronic toxicity (e.g., No-Observed-Effect Concentration, NOEC) of **Oxazosulfyl** to non-target aquatic organisms. Such data is crucial for a comprehensive environmental risk assessment and for understanding the potential long-term impacts of this insecticide on aquatic ecosystems.

Toxicity to Amphibians

No specific studies on the ecotoxicological effects of **Oxazosulfyl** on amphibians have been identified in the public domain at the time of this report. This represents a significant data gap, as amphibians are known to be particularly sensitive to pesticide exposure.

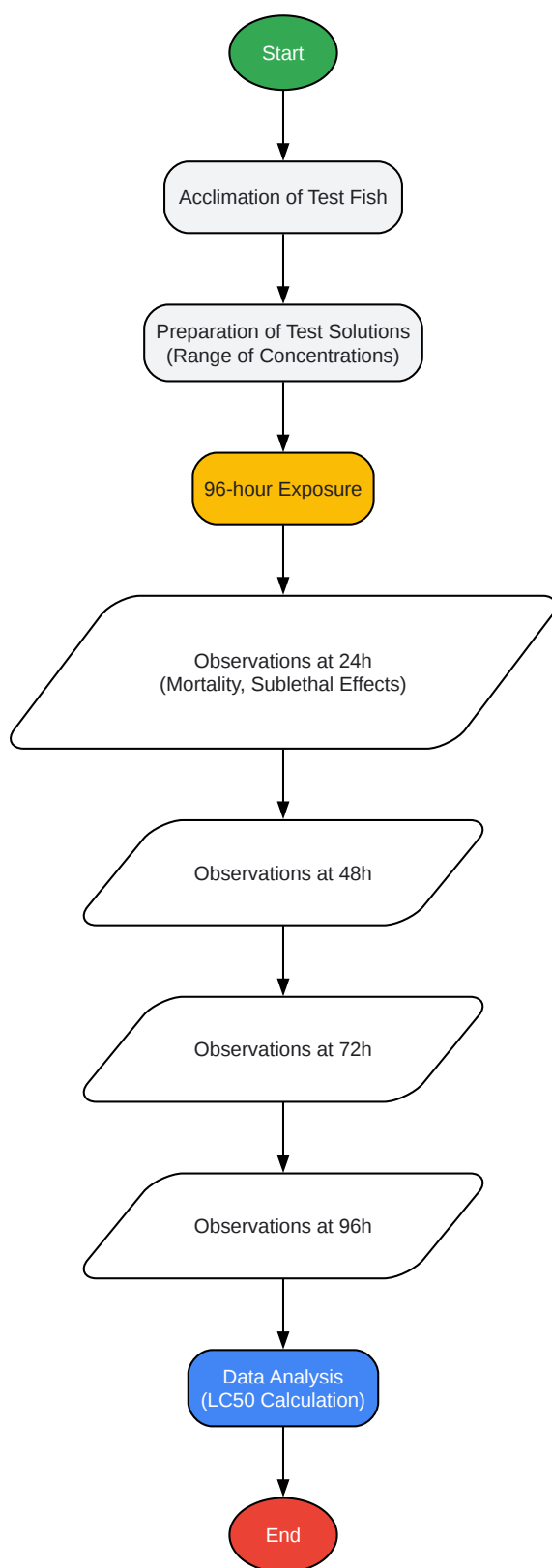
Experimental Protocols

While the specific, detailed experimental protocols for the ecotoxicological studies of **Oxazosulfyl** are not publicly available, they are likely to have followed standardized international guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are generalized descriptions of the probable methodologies based on these standard guidelines.

Fish Acute Toxicity Test (based on OECD Guideline 203)

This test is designed to determine the median lethal concentration (LC₅₀) of a substance in fish over a 96-hour exposure period.

- **Test Organism:** A recommended fish species, such as *Cyprinus carpio* (Common Carp) or *Oncorhynchus mykiss* (Rainbow Trout).
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a controlled environment. Key parameters such as temperature, pH, and dissolved oxygen are monitored and maintained within specified limits.
- **Exposure Duration:** 96 hours.
- **Observations:** Mortalities and any sublethal effects (e.g., abnormal behavior, discoloration) are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The LC_{50} , the concentration estimated to cause mortality in 50% of the test fish, is calculated.



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Diagram 2: General Workflow for a Fish Acute Toxicity Test.

Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)

This test evaluates the acute toxicity of a substance to Daphnia species by determining the concentration that immobilizes 50% of the organisms (EC₅₀).

- Test Organism: Young daphnids (*Daphnia magna*), less than 24 hours old.
- Test Conditions: Daphnids are exposed to a series of concentrations of the test substance in a static or semi-static system.
- Exposure Duration: 48 hours.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Endpoint: The EC₅₀ for immobilization is calculated at 48 hours.

Algal Growth Inhibition Test (based on OECD Guideline 201)

This test assesses the effects of a substance on the growth of freshwater microalgae.

- Test Organism: An exponentially growing culture of a green alga, such as *Raphidocelis subcapitata*.
- Test Conditions: Algal cultures are exposed to various concentrations of the test substance in a nutrient-rich medium under continuous illumination and controlled temperature.
- Exposure Duration: 72 hours.
- Observations: Algal growth is measured at 24, 48, and 72 hours, typically by cell counts or spectrophotometric methods.
- Endpoint: The ErC₅₀ (growth rate inhibition) or EbC₅₀ (biomass inhibition) is calculated.

Environmental Fate and Degradation

The environmental persistence and degradation of **Oxazosulfyl** are key factors in determining its potential for long-term ecotoxicological effects. In hydrolysis studies, **Oxazosulfyl** was found to be stable in acidic and neutral buffer solutions (pH 4 and 7). In an alkaline buffer solution (pH 9), degradation occurred with a half-life of 281 days at 25°C. The primary degradation pathway in water is the cleavage of the oxazole ring. Photodegradation in natural water is slightly accelerated, with a half-life of 156 days under simulated sunlight conditions. In soil, the degradation half-life is considerably longer. The primary metabolic pathway in plants also involves the hydrolysis and cleavage of the oxazole ring, with subsequent degradation and incorporation into plant constituents.

Conclusion and Future Research Directions

The available data indicate that while the technical grade of **Oxazosulfyl** presents some level of acute toxicity to certain non-target aquatic organisms, particularly the midge *Chironomus yoshimatsui*, the granular formulation (3.0% GR) exhibits significantly lower acute toxicity. However, the current understanding of the ecotoxicological profile of **Oxazosulfyl** is incomplete.

Key areas for future research include:

- **Chronic Toxicity Studies:** Long-term studies are essential to determine the NOEC values for various aquatic species to assess the risks associated with continuous, low-level exposure.
- **Amphibian Toxicity:** Given the ecological importance and sensitivity of amphibians, dedicated studies on the effects of **Oxazosulfyl** on this group are crucial.
- **Metabolite Toxicity:** The ecotoxicity of the degradation products of **Oxazosulfyl** in aquatic environments should be investigated to ensure a comprehensive risk assessment.
- **Sublethal Effects:** Research into the sublethal effects of **Oxazosulfyl** on the behavior, reproduction, and development of non-target aquatic organisms would provide a more nuanced understanding of its potential environmental impact.

A more complete dataset in these areas will be vital for developing robust environmental risk assessments and ensuring the sustainable use of this novel insecticide.

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